

Crystal Structure of 1,2,5-Triphenylpyrrole: A Technical Guide

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Compound of Interest

Compound Name: 1,2,5-Triphenylpyrrole

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Foreword

A comprehensive search for detailed crystallographic data and experimental protocols for the single-crystal X-ray diffraction of **1,2,5-Triphenylpyrrole** did not yield specific results in the public domain. The compound is indexed in chemical databases such as PubChem with the chemical formula C₂₂H₁₇N^[1]. However, detailed structural information including unit cell parameters, bond lengths, and angles from single-crystal X-ray diffraction studies are not readily available.

Due to the similarity in nomenclature, searches often lead to information on 1,3,5-Triphenylpyrazole, a distinct heterocyclic compound with the chemical formula C₂₁H₁₆N₂. Extensive crystallographic data is available for this pyrazole derivative. This guide will, therefore, provide a detailed technical overview of the crystal structure of 1,3,5-Triphenylpyrazole as a comprehensive example of a closely related triphenyl-substituted heterocycle.

In-depth Technical Guide: Crystal Structure of 1,3,5-Triphenylpyrazole

This section provides a detailed overview of the crystal structure of 1,3,5-Triphenylpyrazole, including its crystallographic data, synthesis, and molecular structure.

Crystallographic Data Summary

The crystal structure of 1,3,5-Triphenylpyrazole has been determined by single-crystal X-ray diffraction. The key crystallographic parameters are summarized in the table below for clear comparison and reference.

Parameter	Value
Chemical Formula	C ₂₁ H ₁₆ N ₂
Molar Mass	296.4 g/mol
Crystal System	Orthorhombic
Space Group	F d d 2
Unit Cell Dimensions	
a	29.627 Å
b	36.790 Å
c	5.865 Å
α, β, γ	90.000°
Volume	6387.1 Å ³
Z (Molecules per unit cell)	16
Calculated Density	1.232 g/cm ³
Residual Factor (R-factor)	0.0557
COD Number	7118111

Table 1: Crystallographic data for 1,3,5-Triphenylpyrazole.[2]

Experimental Protocols

The synthesis and crystallization of 1,3,5-Triphenylpyrazole and its derivatives are well-established. The following sections detail the methodologies for synthesis and single-crystal growth.

2.1. Synthesis of 1,3,5-Tris(1-phenyl-1H-pyrazol-5-yl)benzenes

A common synthetic route to obtain phenyl-substituted pyrazoles involves the cyclization reaction of an enaminone with a hydrazine derivative.

Materials:

- 1,3,5-tris(3-dimethylamino-1-oxoprop-2-en-yl)benzene (enaminone precursor)
- Phenylhydrazine
- 4-Toluenesulfonic acid (catalyst)
- Ethanol (solvent)

Procedure:

- The enaminone precursor is synthesized according to established literature methods.
- A mixture of the enaminone, phenylhydrazine, and a catalytic amount of 4-toluenesulfonic acid is prepared in ethanol.
- The reaction mixture is refluxed for a specified period, typically several hours, to ensure complete cyclization.
- The progress of the reaction can be monitored using techniques such as Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature to allow for the precipitation of the crude product.
- The solid product is collected by filtration, washed with cold ethanol to remove impurities, and dried.
- Further purification can be achieved by recrystallization from a suitable solvent.^{[3][4]}

2.2. Single Crystal Growth

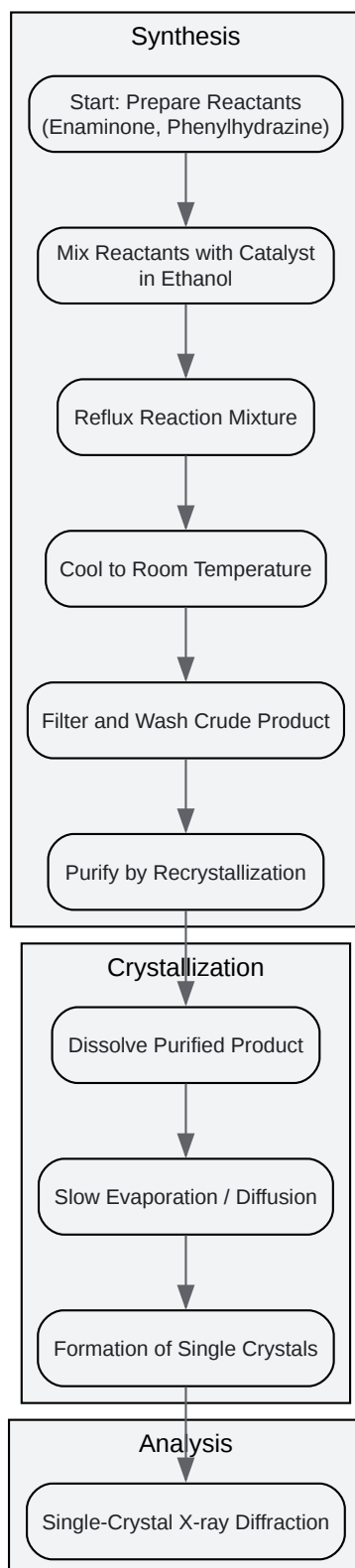
High-quality single crystals suitable for X-ray diffraction are typically grown using slow evaporation or diffusion techniques.

Procedure:

- A saturated solution of the purified 1,3,5-Triphenylpyrazole derivative is prepared in a suitable solvent or solvent mixture (e.g., dichloromethane/diethyl ether).
- The solution is filtered to remove any particulate matter.
- The filtered solution is left undisturbed in a loosely covered container to allow for the slow evaporation of the solvent at room temperature.
- Alternatively, a slow diffusion method can be employed where a less soluble solvent is carefully layered on top of the saturated solution.
- Over a period of several days to weeks, single crystals of sufficient size and quality for X-ray diffraction analysis will form.^[5]

Visualization of the Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis and crystallization of 1,3,5-Triphenylpyrazole derivatives.



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Synthesis and Crystallization Workflow for 1,3,5-Triphenylpyrazole Derivatives.

Molecular Structure

The molecular structure of 1,3,5-Triphenylpyrazole consists of a central five-membered pyrazole ring substituted with three phenyl groups at positions 1, 3, and 5. The phenyl rings are typically not coplanar with the pyrazole ring, exhibiting varying dihedral angles. This non-planar conformation is a common feature in such multi-aryl substituted heterocyclic systems and influences the crystal packing and intermolecular interactions. The specific arrangement of the phenyl groups can give rise to different crystalline polymorphs with distinct physical properties. The supramolecular architecture is often governed by a combination of van der Waals forces and, in some derivatives, hydrogen bonding or π - π stacking interactions.[3][4]

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